

Hydroxy-PEG24-CH2-Boc CAS number and safety data

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Compound of Interest

Compound Name: Hydroxy-PEG24-CH2-Boc

Cat. No.: B8103794

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In-Depth Technical Guide: Hydroxy-PEG24-CH2-Boc

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical entity known as **Hydroxy-PEG24-CH2-Boc**, focusing on its identification, key physicochemical properties, and associated safety data. This information is critical for its safe handling and application in research and development settings.

Chemical Identification and Properties

Hydroxy-PEG24-CH2-Boc is a complex molecule characterized by a hydroxyl (-OH) group at one terminus of a 24-unit polyethylene glycol (PEG) chain, and a tert-butyloxycarbonyl (Boc) protected amine group attached via a methylene (-CH2-) bridge at the other end. The presence of the hydrophilic PEG chain and the protected amine makes it a valuable building block in bioconjugation, drug delivery, and surface modification applications.

Table 1: Chemical Identifiers for Hydroxy-PEG24-Boc

Identifier	Value
Chemical Name	Hydroxy-PEG24-Boc
CAS Number	2490419-62-8[1][2]
Alternative CAS	1186025-29-5 (for a structurally related compound)[3][4]

Table 2: Physicochemical Data for Hydroxy-PEG24-Boc and Related Compounds

Property	Value	Source Compound
Molecular Formula	C55H110O27	Hydroxy-PEG24-acid tert-butyl ester[3]
Molecular Weight	1203.45 g/mol	Hydroxy-PEG24-acid tert-butyl ester[3]
Appearance	White solid	Hydroxy-PEG24-acid tert-butyl ester[3]
Purity	≥ 97%	Hydroxy-PEG24-acid tert-butyl ester[3]
Storage Conditions	Store at ≤ -20 °C	Hydroxy-PEG24-acid tert-butyl ester[3]

Safety and Handling

The safe handling of any chemical reagent is paramount in a laboratory setting. The following sections summarize the known safety information for Hydroxy-PEG24-Boc.

A Safety Data Sheet (SDS) is available for Hydroxy-PEG24-Boc, which provides foundational safety information[1]. General safety precautions for related chemical structures, such as tert-Butyl carbamate, recommend handling in accordance with good industrial hygiene and safety practices. This includes avoiding dust formation and ensuring adequate ventilation.

Table 3: Summary of Safety Information

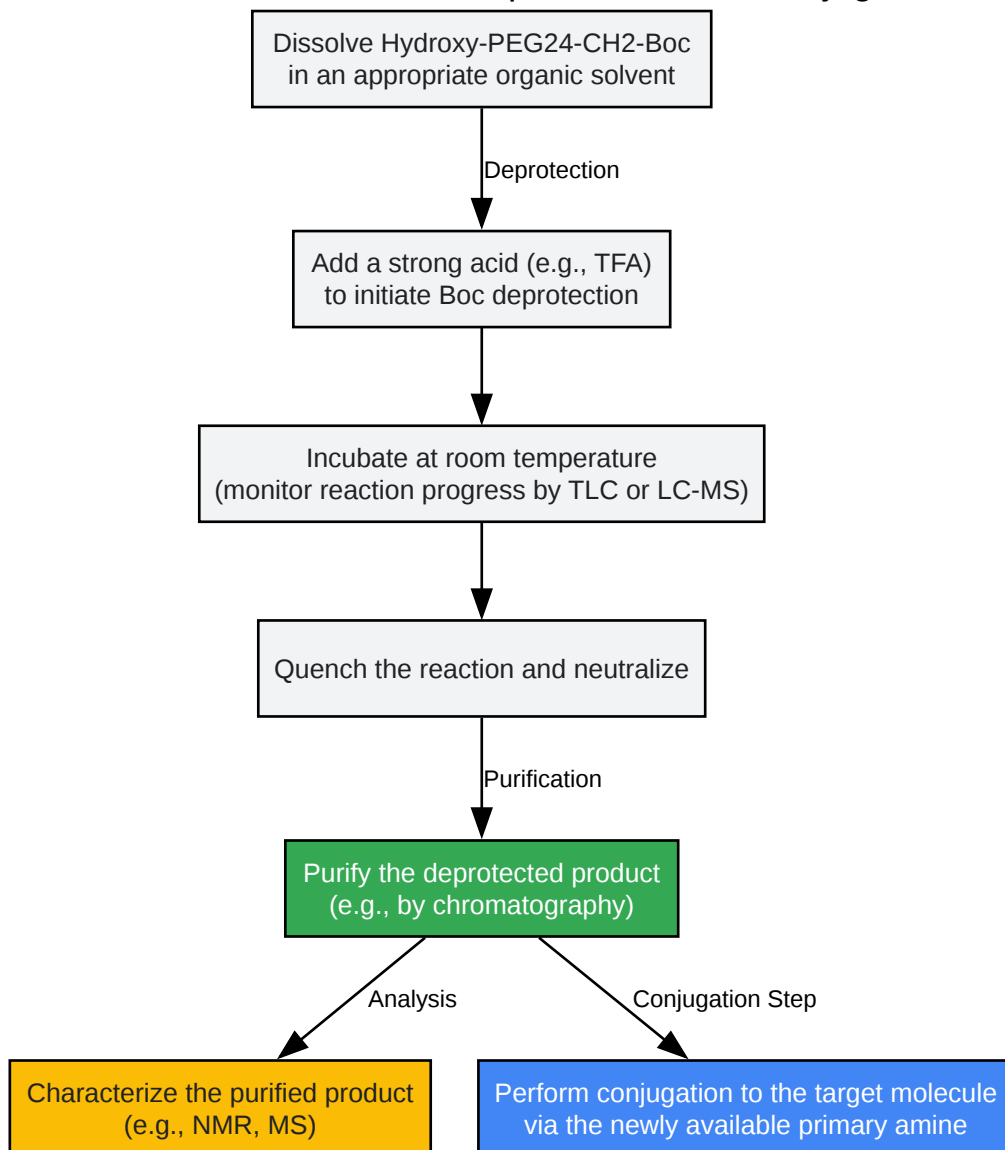
Hazard Category	Recommendation
First Aid: Eyes	Rinse immediately with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
First Aid: Skin	Wash off immediately with plenty of water. Remove contaminated clothing.
First Aid: Ingestion	Clean mouth with water and drink plenty of water afterwards.
First Aid: Inhalation	Move to fresh air.
Personal Protective Equipment	Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and clothing to prevent skin exposure.
Storage	Keep in a dry, cool, and well-ventilated place. Keep container tightly closed.
Incompatible Materials	Strong oxidizing agents.

Experimental Protocols and Applications

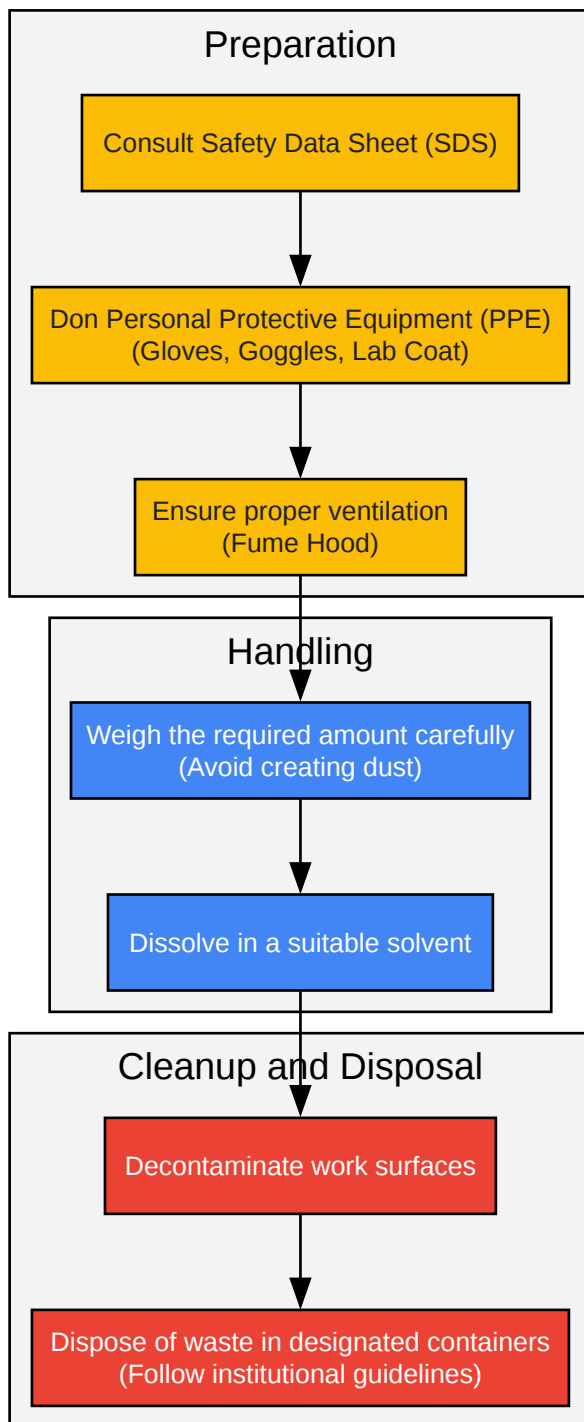
While specific, detailed experimental protocols for **Hydroxy-PEG24-CH2-Boc** are proprietary and application-dependent, its structure lends itself to a variety of bioconjugation techniques. The terminal hydroxyl group can be activated or modified for conjugation to carboxylic acids, while the Boc-protected amine can be deprotected to allow reaction with activated esters, isothiocyanates, or other amine-reactive functionalities.

A general workflow for a bioconjugation experiment involving the deprotection of the Boc group is outlined below.

General Workflow: Boc Deprotection and Conjugation



Safe Handling Protocol for Hydroxy-PEG24-CH2-Boc

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